

Application Notes and Protocols for In Vitro Studies with Tirilazad Mesylate

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Compound of Interest

Compound Name: Tirilazad Mesylate

Cat. No.: B026026

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Introduction

Tirilazad Mesylate is a potent, non-glucocorticoid aminosteroid that functions as an inhibitor of lipid peroxidation. It is recognized for its neuroprotective properties, primarily attributed to its ability to scavenge free radicals and stabilize cell membranes.^{[1][2]} These characteristics make it a compound of significant interest in in vitro studies focusing on oxidative stress, neuronal injury, and related cellular pathways. This document provides detailed protocols for the dissolution of **Tirilazad Mesylate** for use in in vitro studies, along with relevant technical data and diagrams to facilitate experimental design and execution.

Quantitative Data Summary

The following table summarizes the solubility of a methylated analog of Tirilazad (U-74389G), which provides a strong indication of the solubility characteristics of **Tirilazad Mesylate**, and recommended concentrations for in vitro use based on published studies.

Parameter	Value	Solvent/Medium	Notes
Solubility	Data for methylated Tirilazad (U-74389G)		
35.3 mg/mL	DMSO	High solubility, suitable for stock solutions.	
36.3 mg/mL	DMF	High solubility, alternative for stock solutions.	
1.36 mg/mL	Ethanol	Lower solubility compared to DMSO and DMF.	
0.05 mg/mL	DMSO:PBS (pH 7.2) (1:1)	Limited solubility in aqueous solutions.	
Typical In Vitro Working Concentration	0.3 μ M - 100 μ M	Cell Culture Media	Concentration range is cell line and assay dependent.
Molecular Weight	720.97 g/mol	-	For Tirilazad Mesylate.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Tirilazad Mesylate Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **Tirilazad Mesylate** in Dimethyl Sulfoxide (DMSO), a common solvent for water-insoluble compounds in in vitro studies.

Materials:

- **Tirilazad Mesylate** powder

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing: Accurately weigh the desired amount of **Tirilazad Mesylate** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.21 mg of **Tirilazad Mesylate** (Molecular Weight: 720.97 g/mol).
- Dissolution:
 - Add the weighed **Tirilazad Mesylate** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of sterile DMSO. For a 10 mM stock from 7.21 mg, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. Under these conditions, DMSO stock solutions are generally stable for several months. However, for critical experiments, it is advisable to use freshly prepared stock solutions or to validate the stability for extended storage.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells. It is crucial to minimize the final DMSO concentration in the culture to avoid solvent-induced cytotoxicity. A final DMSO concentration of less than 0.5%, and preferably below 0.1%, is recommended.

Materials:

- 10 mM **Tirilazad Mesylate** stock solution in DMSO (from Protocol 1)
- Pre-warmed, sterile complete cell culture medium
- Sterile conical tubes or multi-well plates
- Calibrated micropipettes and sterile tips

Procedure:

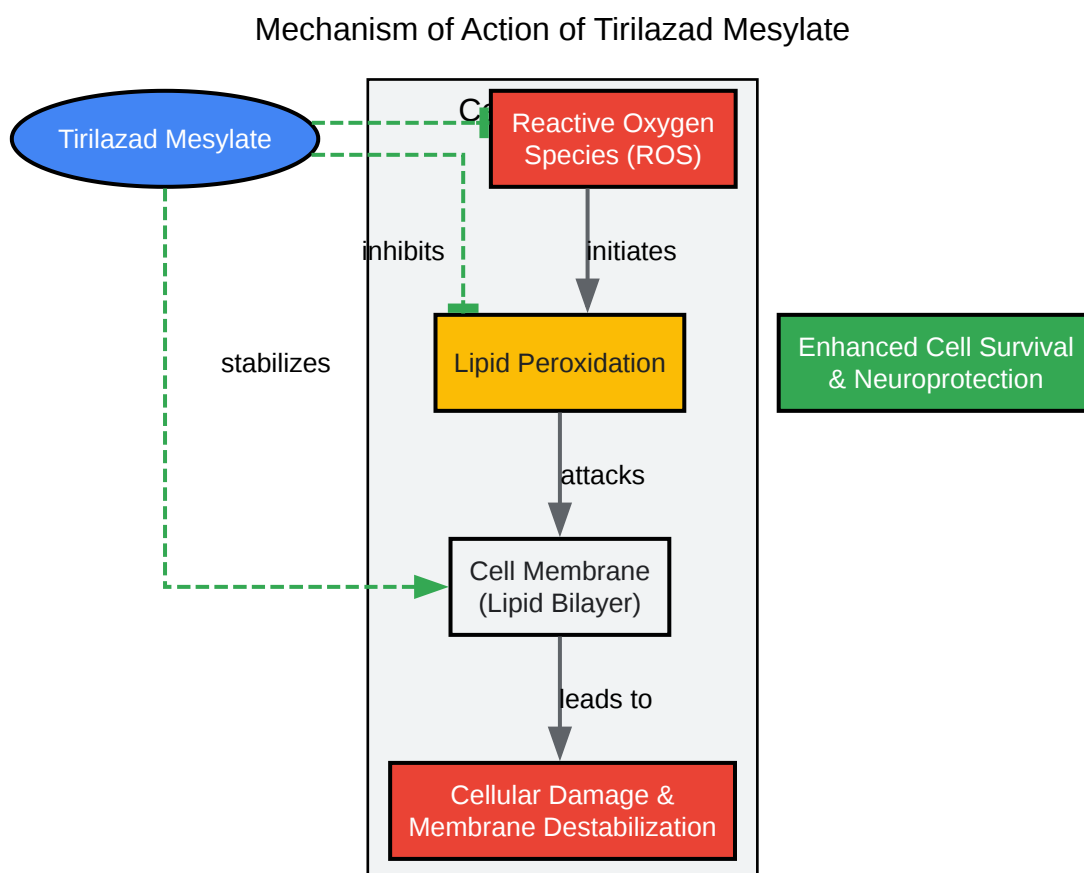
- Determine Final Concentration: Decide on the final concentration(s) of **Tirilazad Mesylate** required for your experiment (e.g., 3 μ M, 10 μ M, 30 μ M, 100 μ M).[\[3\]](#)
- Serial Dilution (if necessary): For very low final concentrations, it may be necessary to perform an intermediate dilution of the stock solution in sterile DMSO or culture medium.
- Preparation of Working Solution:
 - Calculate the volume of the 10 mM stock solution needed to achieve the desired final concentration in your total culture volume. For example, to prepare 1 mL of culture medium with a final concentration of 10 μ M **Tirilazad Mesylate**, you would add 1 μ L of the 10 mM stock solution. This results in a final DMSO concentration of 0.1%.
 - Important: To avoid precipitation of the compound, add the small volume of the DMSO stock solution directly to the pre-warmed cell culture medium while gently vortexing or swirling the medium. Do not add the medium to the DMSO stock.

- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the highest concentration of **Tirilazad Mesylate**. This is essential to distinguish the effects of the compound from any effects of the solvent.
- **Application to Cells:** Immediately add the prepared working solutions (or vehicle control) to your cell cultures and proceed with your experimental incubation.

Mandatory Visualizations

Signaling Pathway of Tirilazad Mesylate in Neuroprotection

The following diagram illustrates the primary mechanism of action of **Tirilazad Mesylate** in preventing lipid peroxidation and promoting cell survival.



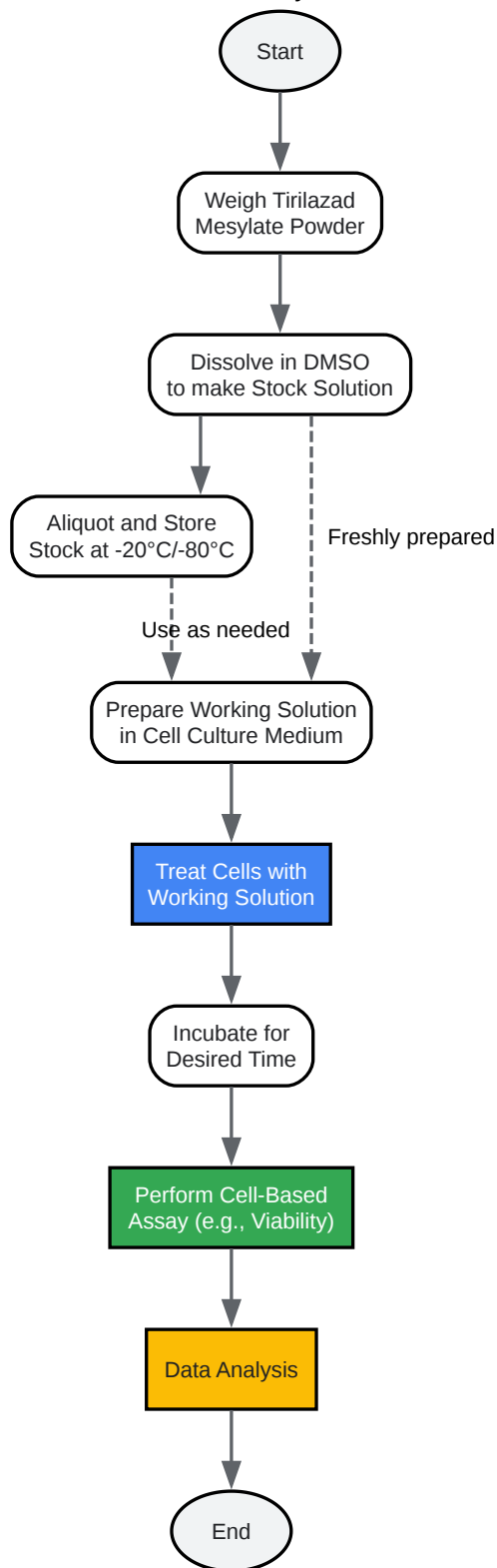
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Caption: **Tirilazad Mesylate**'s neuroprotective mechanism.

Experimental Workflow for In Vitro Studies

This diagram outlines the general workflow for preparing and using **Tirilazad Mesylate** in a typical cell-based assay.

Workflow for Tirilazad Mesylate In Vitro Assay

[Click to download full resolution via product page](#)Caption: General workflow for **Tirilazad Mesylate** experiments.

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